

An In-depth Technical Guide to the Synthesis and Mechanism of Benzopinacolone

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Compound Name: *Benzopinacolone*

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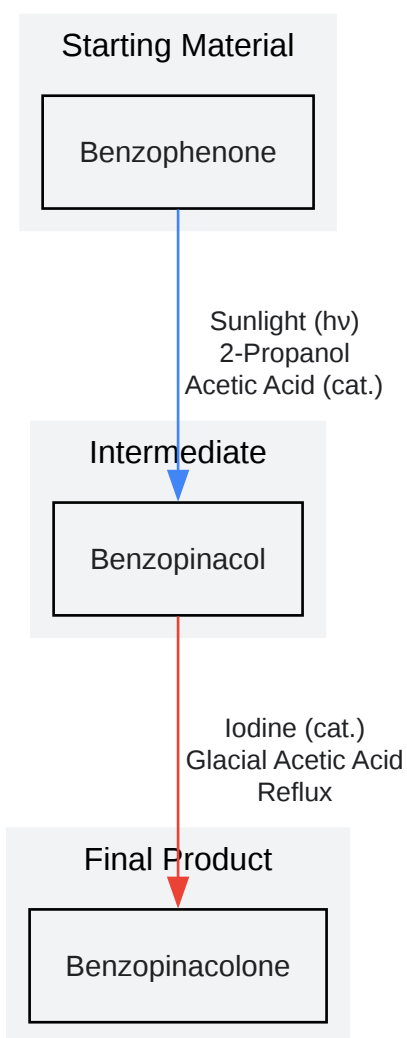
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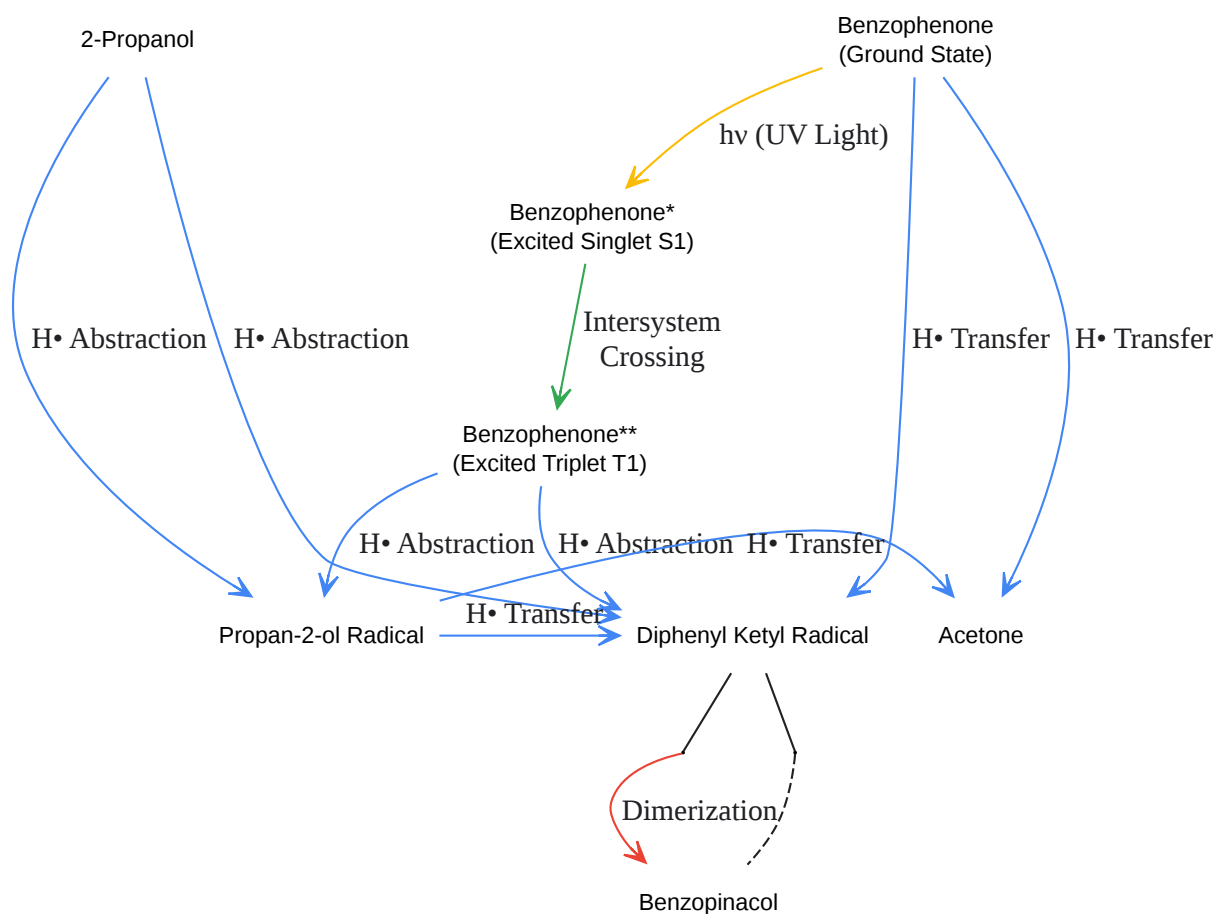
Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **benzopinacolone**, a classic two-step process involving the photochemical preparation of a precursor, benzopinacol, followed by its acid-catalyzed rearrangement. The document outlines detailed experimental protocols, reaction mechanisms, and quantitative data to support researchers in the lab.

Overall Experimental Workflow

The synthesis is a sequential two-step process. Initially, benzophenone undergoes a photochemical reduction in the presence of a hydrogen donor to form the 1,2-diol, benzopinacol. Subsequently, benzopinacol is subjected to an acid-catalyzed dehydration and rearrangement to yield the final product, **benzopinacolone**.





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